

2-Ethylhexyl Iodide: A Comprehensive Technical Guide to Physical Properties and Hazards

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Compound of Interest

Compound Name: 2-Ethylhexyl iodide

CAS No.: 1653-16-3

Cat. No.: B167319

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties and associated hazards of **2-Ethylhexyl iodide** (CAS No: 1653-16-3). The information is curated for researchers, scientists, and professionals in drug development, with a focus on data clarity, experimental context, and safety.

Physical and Chemical Properties

2-Ethylhexyl iodide, also known as 2-Ethyl-1-iodohexane, is a halogenated aliphatic hydrocarbon.^{[1][2]} It presents as a yellow to red clear, heavy liquid.^{[1][2]} The following tables summarize its key physical and chemical properties. While specific experimental protocols for the determination of these properties for this exact compound are not readily available in public literature, the values are cited from established chemical suppliers and databases.^{[3][4][5][6][7]}

Table 1: General and Physical Properties of **2-Ethylhexyl iodide**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₇ I	[1][5]
Molecular Weight	240.13 g/mol	[5][7]
Appearance	Yellow to red clear heavy liquid	[1][2]
Boiling Point	90 °C at 18 mmHg	[4][5][6][7]
103 °C at 3 mmHg	[1]	
Melting Point	-45.7 °C (estimate)	[4][6]
Density	1.337 g/mL at 25 °C	[4][5][6][7]
Refractive Index (n _{20/D})	1.491	[4][5][6][7]
Solubility	Soluble in benzene and ether. Insoluble in water.	[2]

Table 2: Safety and Hazard-Related Properties of **2-Ethylhexyl iodide**

Property	Value	Source(s)
Flash Point	79 °C (174.2 °F) - closed cup	[5][7]
Storage Class	10 - Combustible liquids	[5][7]

Experimental Protocols for Property Determination

Detailed, peer-reviewed experimental protocols specifically for **2-Ethylhexyl iodide** are not widely published. However, the determination of the physical properties listed above generally follows standardized methodologies.

Boiling Point Determination

The boiling point is typically determined at reduced pressure for high-boiling-point compounds to prevent decomposition. A common laboratory method involves distillation under vacuum, where the temperature of the vapor in equilibrium with the boiling liquid is measured.

Density Measurement

The density of a liquid is generally measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, typically 25 °C.

Refractive Index Measurement

A refractometer is used to measure the refractive index of a liquid. This value is a measure of how much the path of light is bent, or refracted, when it enters the substance. It is a characteristic property of a substance and is temperature-dependent.

Flash Point Determination

The closed-cup method is a standard procedure for determining the flash point of a combustible liquid. The liquid is heated in a closed container, and a flame is periodically introduced into the vapor space to determine the lowest temperature at which the vapors will ignite.

Hazards and Toxicology

2-Ethylhexyl iodide is classified as a hazardous substance. The primary hazards are associated with its irritant properties.^{[5][7]}

Table 3: Hazard Classifications and Statements for **2-Ethylhexyl iodide**

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Target Organs	Source(s)
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362+P364	-	[5][7]
Eye Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313	-	[5][7]
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501	Respiratory system	[5][7]

Toxicological Profile

Detailed toxicological studies specifically on **2-Ethylhexyl iodide** are limited in the public domain. However, as an alkyl iodide, its toxicity is expected to be influenced by its alkylating potential. Alkylating agents can react with nucleophilic sites in biological macromolecules, such

as DNA, which can lead to genotoxic effects.[8] The reactivity of alkyl iodides in nucleophilic substitution is generally higher than that of other alkyl halides due to the weaker carbon-iodine bond.[9]

Skin and Eye Irritation: The irritant effects of **2-Ethylhexyl iodide** are likely due to its ability to react with and damage skin and eye tissues upon contact. The specific mechanisms have not been elucidated for this compound, but they are generally related to cell membrane damage and inflammatory responses.

Experimental Protocols for Hazard Assessment

The assessment of skin and eye irritation potential of chemical substances is typically conducted following internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines prioritize in vitro methods to reduce animal testing.

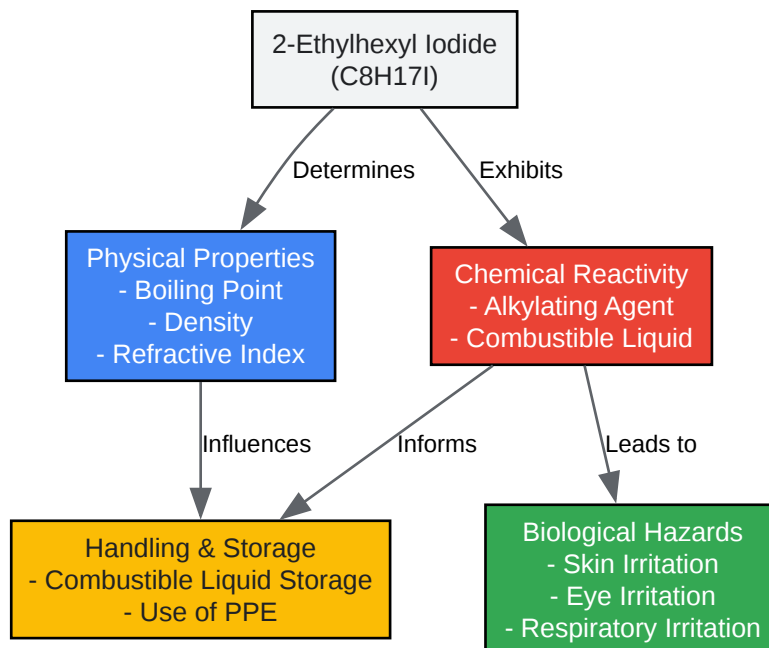
In Vitro Skin Irritation Testing (OECD Test Guideline 439): This test method utilizes reconstructed human epidermis (RhE) models to assess the potential of a substance to cause skin irritation.[10][11][12][13][14] The test substance is applied topically to the RhE tissue. After a specified exposure and post-incubation period, cell viability is measured, typically using the MTT assay. A significant reduction in cell viability compared to a negative control indicates that the substance is an irritant.[15][16][17][18]

In Vitro Eye Irritation Testing (e.g., OECD Test Guideline 492): Various in vitro methods are available to assess eye irritation potential.[3][19][20][21][22][23][24][25][26] These often involve the use of reconstructed human corneal epithelium (RhCE) models or other systems like the Bovine Corneal Opacity and Permeability (BCOP) test.[24][26] These tests evaluate the substance's ability to cause cytotoxicity, inflammation, or other damage to corneal cells.

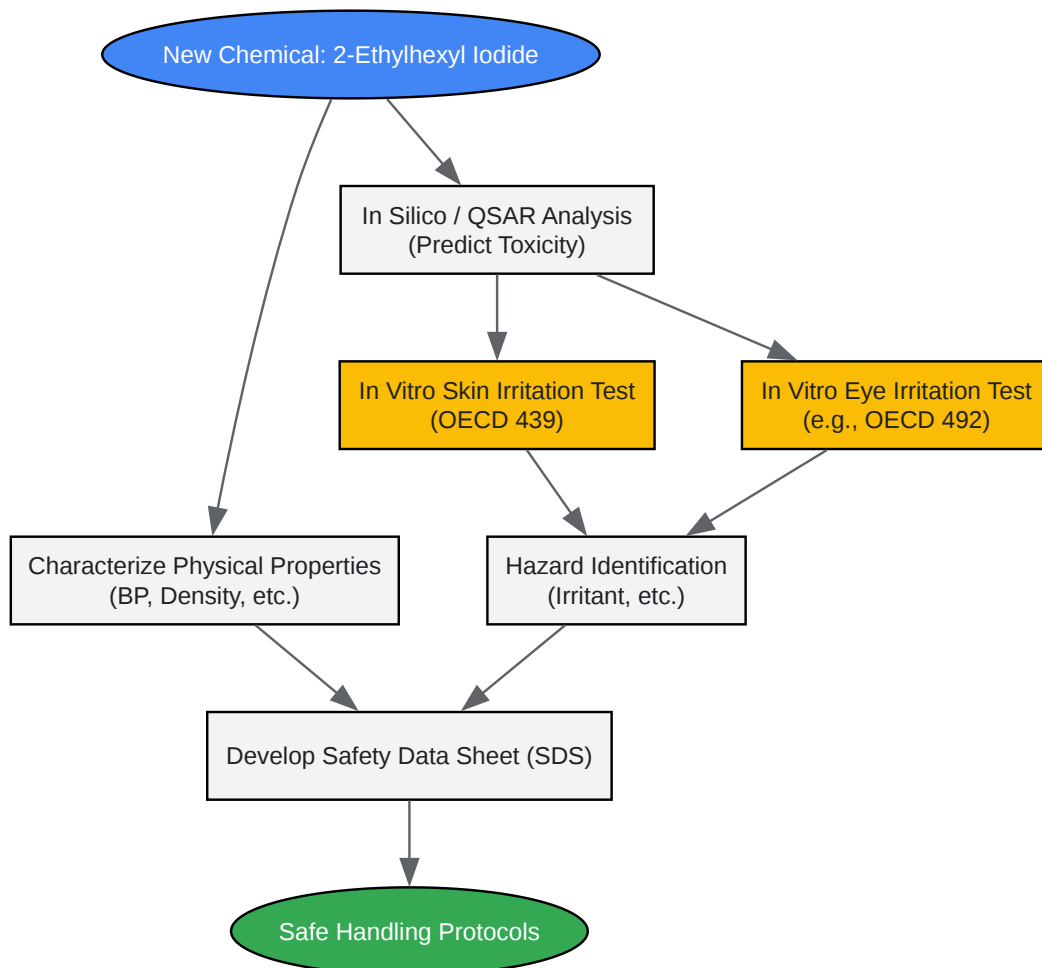
Logical Relationships and Workflows

The following diagrams illustrate the logical relationships between the properties and hazards of **2-Ethylhexyl iodide** and a typical workflow for its safety assessment.

Logical Relationship of 2-Ethylhexyl Iodide Properties and Hazards



Experimental Workflow for Hazard Assessment of 2-Ethylhexyl Iodide



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